

Application Notes and Protocols: Calcium Dodecanoate as an Anti-Caking Agent in Powders

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Compound of Interest

Compound Name: *Calciumdodecanoate*

Cat. No.: *B13835039*

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Introduction

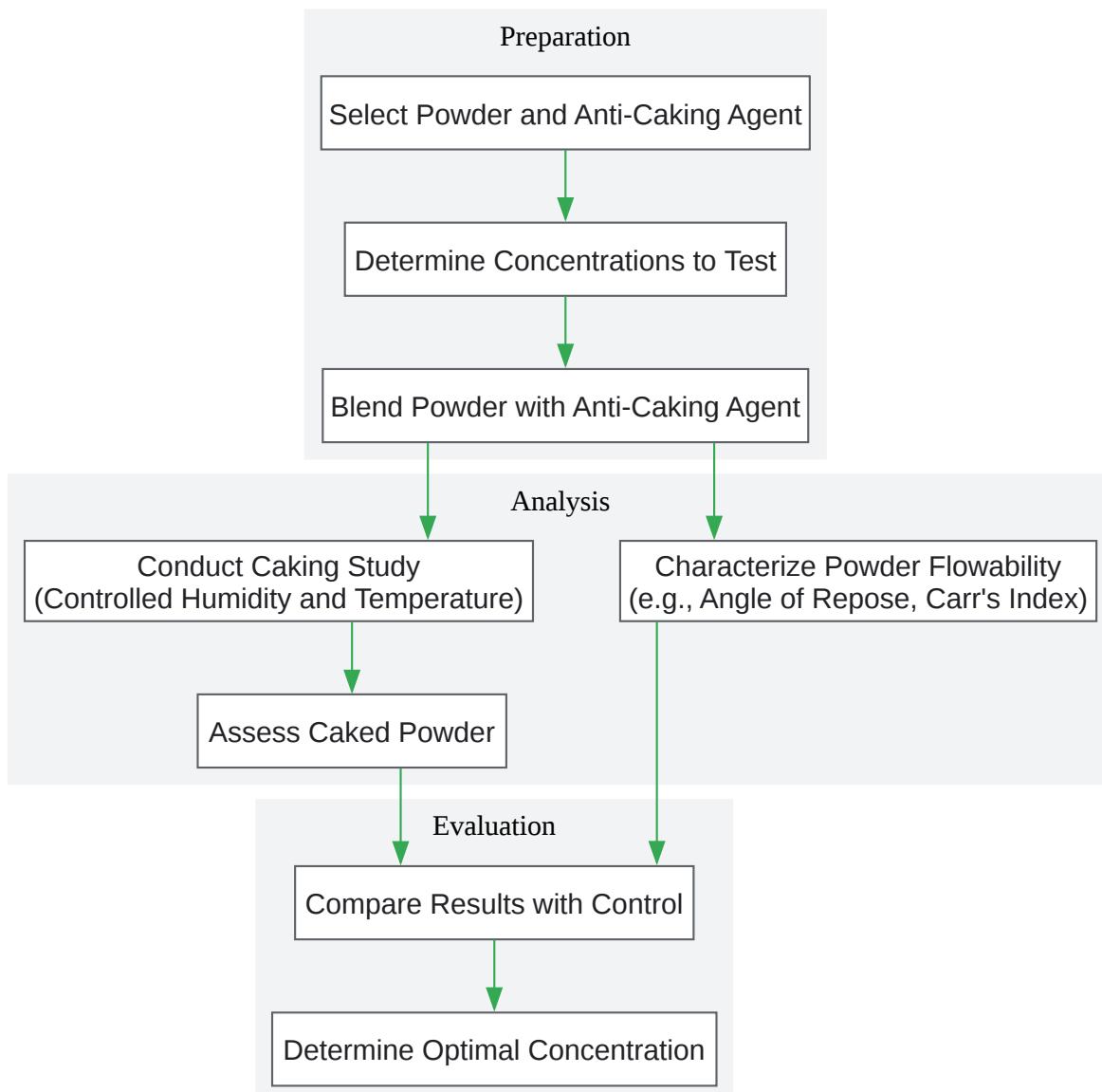
Calcium dodecanoate, also known as calcium laurate, is the calcium salt of dodecanoic acid (lauric acid).^{[1][2]} It is a fine, white powder with excellent lubricant and water-repellent properties.^{[3][4]} These characteristics make it a highly effective anti-caking agent in various powdered products, including those in the food, pharmaceutical, and cosmetic industries.^{[4][5]} In the European Union, it is designated by the E-number E470a. This document provides detailed application notes and protocols for utilizing calcium dodecanoate to prevent powder agglomeration and improve flowability.

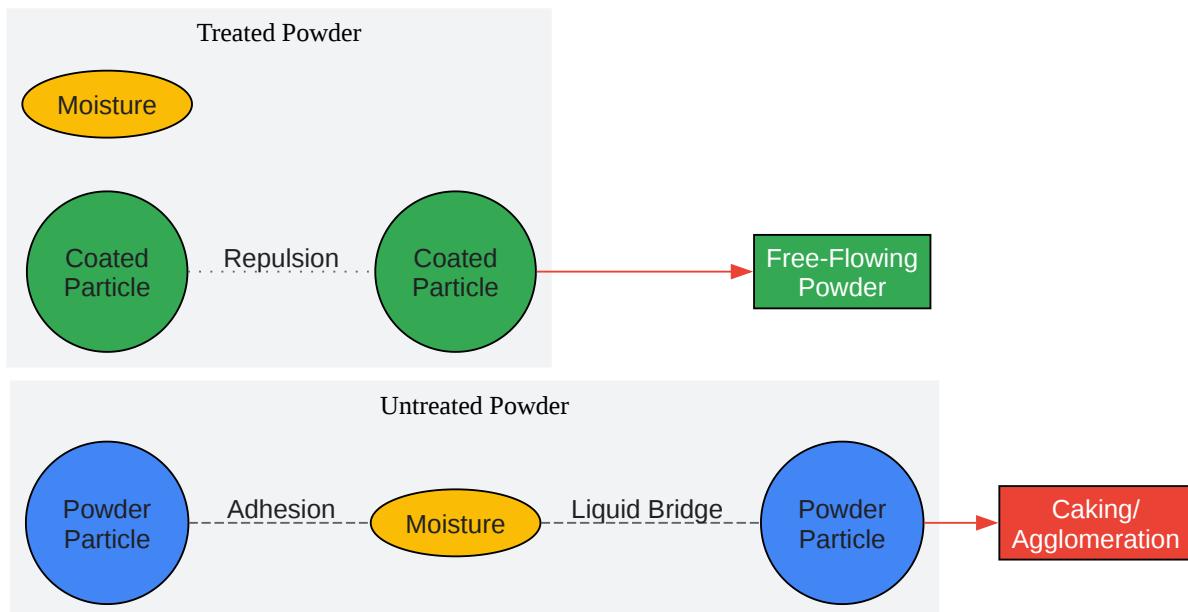
Principal of Anti-Caking Action:

Calcium dodecanoate functions primarily by coating individual particles of a powder. This coating imparts a degree of hydrophobicity, preventing the absorption of ambient moisture which is a primary cause of caking. Additionally, the coating reduces interparticle friction and van der Waals forces, allowing particles to move more freely past one another. This dual action not only prevents the formation of lumps but also enhances the overall flow properties of the powder.

Logical Workflow for Evaluating Anti-Caking Agent Efficacy

The following diagram outlines the typical workflow for assessing the effectiveness of an anti-caking agent like calcium dodecanoate.





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